

# Toxicological Profile of 5-Ethyl-2-nonenol: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: *5-Ethyl-2-nonenol*

Cat. No.: *B092646*

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Disclaimer: This document provides a summary of the currently available toxicological information on **5-Ethyl-2-nonenol**. Significant data gaps exist for many toxicological endpoints. The information provided should be used as a guide for research and safety assessment, and not as a definitive statement of the complete toxicological profile.

## Executive Summary

**5-Ethyl-2-nonenol** is a branched-chain alcohol for which a comprehensive toxicological profile is not well-established in publicly accessible literature. The available data is limited, with a single acute dermal toxicity study being the primary source of quantitative information. For other toxicological endpoints, such as oral and inhalation toxicity, skin and eye irritation, sensitization, repeated dose toxicity, and genotoxicity, a data-driven assessment relies on information from structurally related long-chain and branched alcohols. This guide summarizes the available data for **5-Ethyl-2-nonenol** and provides context based on analogous substances to offer a preliminary understanding of its potential hazards.

## Chemical and Physical Properties

Property	Value
CAS Number	103-08-2
Molecular Formula	C11H24O
Molecular Weight	172.31 g/mol
Synonyms	2-Nonanol, 5-ethyl-; (3-Ethyl-n-heptyl)methylcarbinol

## Toxicological Data

### Acute Toxicity

The primary quantitative toxicological data point available for **5-Ethyl-2-nonanol** is an acute dermal lethal dose (LD50). Information on acute oral and inhalation toxicity is not readily available.

Table 1: Acute Toxicity of **5-Ethyl-2-nonanol**

Route	Species	Value	Reference
Dermal	Rabbit	LD50 = 4760 mg/kg	Union Carbide Data Sheet, 1958[1]

Experimental Protocol: Detailed experimental protocols for the cited study are not publicly available. A standard acute dermal toxicity study, such as one following OECD Guideline 402, would typically involve the application of the substance to the shaved skin of animals (usually rabbits or rats) for 24 hours. The animals are then observed for a period, typically 14 days, for signs of toxicity and mortality.

### Skin and Eye Irritation

No specific studies on the skin or eye irritation potential of **5-Ethyl-2-nonanol** were identified. However, information on structurally related compounds, such as other C9-C11 branched alcohols, suggests a potential for irritation. For instance, the oxidation product of **5-Ethyl-2-nonanol**, 5-ethyl-2-nonenone, is classified as causing skin and eye irritation[2][3].

## Skin Sensitization

There are no available studies to assess the skin sensitization potential of **5-Ethyl-2-nonanol**.

## Repeated Dose Toxicity

No studies on the sub-acute, sub-chronic, or chronic toxicity of **5-Ethyl-2-nonanol** were found in the public domain.

## Genotoxicity

Specific genotoxicity data for **5-Ethyl-2-nonanol** is not available. However, the broader category of long-chain alcohols has generally shown a lack of mutagenic potential in various in vitro and in vivo assays[4]. It is important to note that the metabolites of some alcohols, such as acetaldehyde from ethanol, can be mutagenic[5][6].

## Carcinogenicity

There are no studies available on the carcinogenic potential of **5-Ethyl-2-nonanol**.

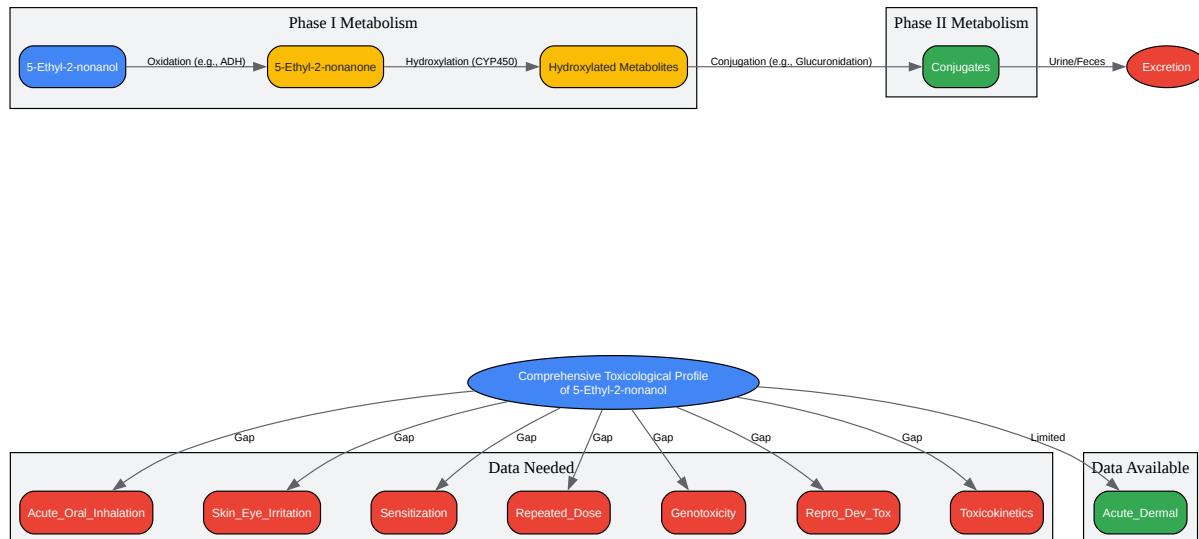
## Reproductive and Developmental Toxicity

No data on the reproductive or developmental toxicity of **5-Ethyl-2-nonanol** is available.

## Metabolism and Toxicokinetics

While no specific metabolism studies for **5-Ethyl-2-nonanol** have been published, the metabolic fate can be predicted based on its structure as a secondary, long-chain alcohol.

Alkyl alcohols are generally metabolized in mammals through processes such as mitochondrial beta-oxidation or cytochrome P450 (CYP) omega- and omega-minus oxidation[7]. As a secondary alcohol, **5-Ethyl-2-nonanol** is likely to be oxidized to its corresponding ketone, 5-ethyl-2-nanone. Further metabolism could involve hydroxylation at various positions on the alkyl chain, followed by conjugation and excretion.



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